

Proficiency Testing for Perfluorodecanoic Acid (PFDA) Analysis: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluorodecanoic acid

Cat. No.: B1679601

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For researchers, scientists, and drug development professionals engaged in the analysis of **Perfluorodecanoic acid** (PFDA), ensuring the accuracy and reliability of analytical measurements is paramount. Proficiency testing (PT) schemes offer a robust mechanism for laboratories to assess their analytical performance against their peers and established reference values. This guide provides a comparative overview of available PT schemes for PFDA analysis, supported by experimental data and detailed methodologies.

Data Presentation: Performance in Proficiency Testing

Participation in PT schemes allows laboratories to evaluate their performance through parameters such as the z-score, which indicates the difference between a laboratory's result and the assigned value. A satisfactory performance is generally indicated by a z-score within ± 2 .

The following table summarizes the results for PFDA from a proficiency testing round for the analysis of PFAS in groundwater, as part of the LGC AXIO Proficiency Testing's AQUACHECK scheme.^[1]

Analyte	Assigned Value (ng/L)	Robust Standard Deviation (ng/L)	Number of Participants	Satisfactory Performance (%)
Perfluorodecanoic acid (PFDA)	92.6	24.91	21	90.5

This data indicates a generally good performance among the participating laboratories for the analysis of PFDA in groundwater, with a high percentage of satisfactory results.^[1] The robust standard deviation provides an indication of the inter-laboratory variability for this specific analysis.

Experimental Protocols

The accurate determination of PFDA in various matrices relies on robust and validated analytical methods. The most commonly employed methods in proficiency testing schemes are based on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Two prominent methods are EPA Method 1633 and ISO 21675.

EPA Method 1633: Analysis of Per- and Polyfluoroalkyl Substances (PFAS) in Aqueous, Solid, Biosolids, and Tissue Samples by LC-MS/MS

This method is designed for the determination of 40 PFAS compounds, including PFDA, in a wide range of environmental matrices.^{[2][3]}

Sample Preparation (Aqueous Samples):

- Aqueous samples are spiked with isotopically labeled internal standards.
- The sample is then subjected to solid-phase extraction (SPE) to concentrate the analytes and remove matrix interferences.
- A carbon cleanup step may be employed to further remove interfering substances.^[4]

Analysis:

- The prepared extract is analyzed by LC-MS/MS in the multiple reaction monitoring (MRM) mode.
- Quantification is achieved through isotope dilution or the extracted internal standard method, using the isotopically labeled compounds added at the beginning of the sample preparation.
[4][5]

ISO 21675:2019: Water quality — Determination of perfluoroalkyl and polyfluoroalkyl substances (PFAS) in water

This international standard specifies a method for the determination of selected PFAS, including PFDA, in unfiltered water samples containing less than 2 g/L of solid particulate material.[6][7]

Sample Preparation:

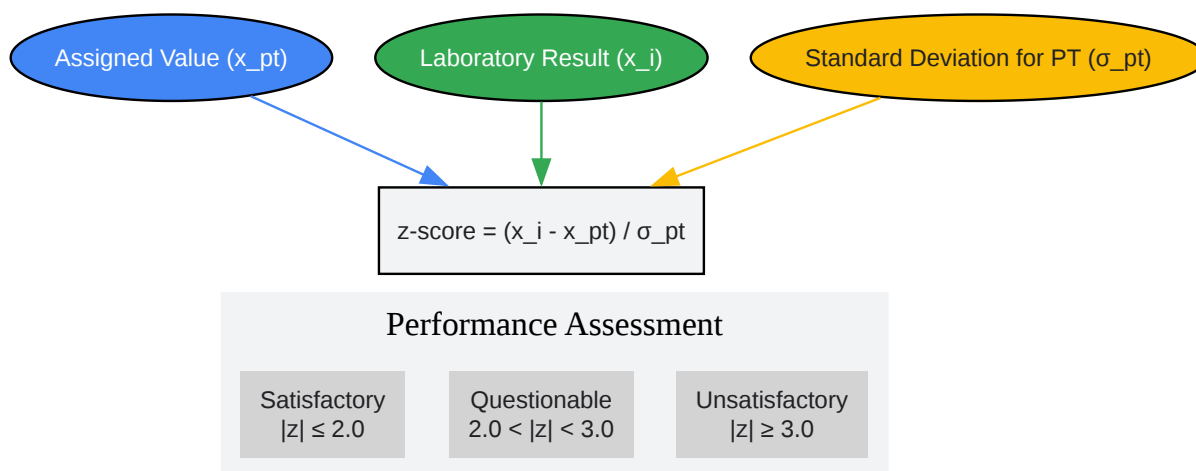
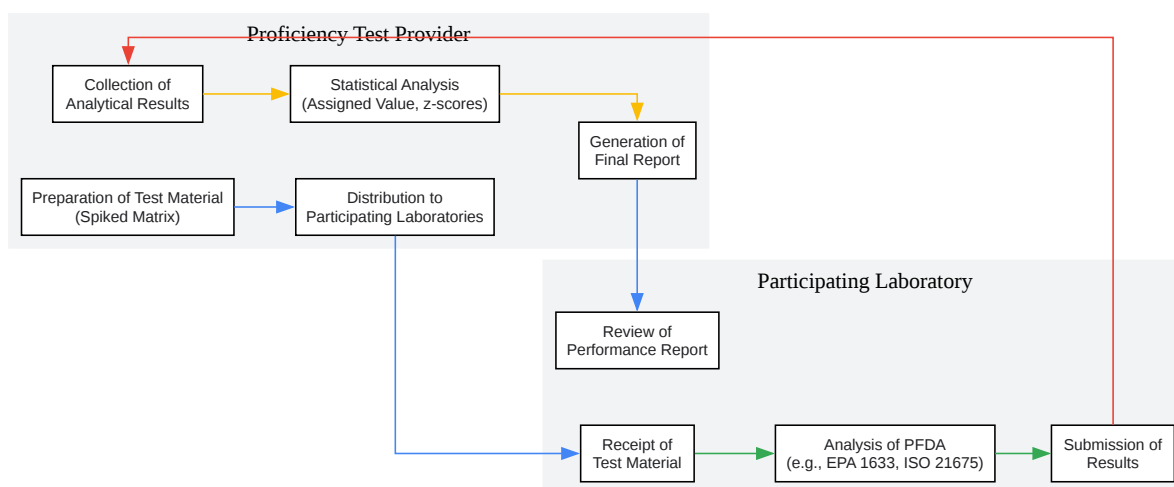
- Similar to EPA 1633, the method involves solid-phase extraction (SPE) using a weak anion exchange (WAX) sorbent to concentrate the analytes from the water sample.[6]
- Isotopically labeled internal standards are added to the sample prior to extraction to correct for matrix effects and recovery losses.

Analysis:

- The final extract is analyzed by LC-MS/MS.[6][8]
- The method provides guidance on instrument calibration, quality control, and the calculation of results.

Visualizing the Proficiency Testing Process

To better understand the workflow of a typical proficiency testing scheme and the evaluation of laboratory performance, the following diagrams have been generated using Graphviz.



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- To cite this document: BenchChem. [Proficiency Testing for Perfluorodecanoic Acid (PFDA) Analysis: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679601#proficiency-testing-schemes-for-perfluorodecanoic-acid-analysis]

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